

An In-depth Technical Guide to C.I. Pigment Red 52

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Compound of Interest

Compound Name: *C.I. Pigment Red 52, disodium salt*

Cat. No.: *B1497102*

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For Researchers, Scientists, and Formulation Professionals

This technical guide provides a comprehensive overview of C.I. Pigment Red 52, a monoazo lake pigment. While primarily utilized in the ink and plastics industries, this document details its chemical and physical properties, synthesis, and characterization methodologies that may be of interest to researchers and scientists in various fields, including material science and formulation development.

Chemical Identity and Alternative Names

C.I. Pigment Red 52 is chemically identified as a salt of 4-[(4-chloro-5-methyl-2-sulfophenyl)azo]-3-hydroxy-2-naphthalenecarboxylic acid. The specific properties of the pigment can vary depending on the cation used in the laking process. The most common variants are the calcium (Ca^{2+}) and manganese (Mn^{2+}) salts.

A variety of synonyms and trade names are used for C.I. Pigment Red 52 and its derivatives, which can be a source of confusion. The Colour Index (C.I.) designation is the most precise identifier.

C.I. Name	Chemical Salt	CAS Number	Common Synonyms/Trade Names
C.I. Pigment Red 52	Disodium Salt	5858-82-2	-
C.I. Pigment Red 52:1	Calcium Salt	17852-99-2	BON Rubine, Lithol Scarlet Red S6B, Vilma[1]
C.I. Pigment Red 52:2	Manganese Salt	12238-31-2	Lithol Maroon, Manganese Red 2G[2]

It is important to distinguish C.I. Pigment Red 52 (C.I. 15860) from C.I. Acid Red 52 (C.I. 45100), which is a different chemical compound with a distinct molecular structure.[3][4]

Physicochemical Properties

The performance characteristics of C.I. Pigment Red 52 are dictated by its physical and chemical properties. These properties are summarized in the tables below. Data is primarily for the calcium salt (52:1) and manganese salt (52:2) as they are the most commercially significant.

Table 1: General and Physical Properties

Property	C.I. Pigment Red 52:1 (Ca salt)	C.I. Pigment Red 52:2 (Mn salt)
Molecular Formula	$C_{18}H_{11}CaClN_2O_6S$ [1]	$C_{18}H_{11}ClMnN_2O_6S$
Molecular Weight	458.89 g/mol [1]	473.74 g/mol [5]
Appearance	Red powder	Red powder
Shade	Bluish Red	Bluish
Density	~1.6 g/cm ³	~1.70 g/cm ³
Oil Absorption	30-55 g/100g	40-50%

Table 2: Performance and Fastness Properties

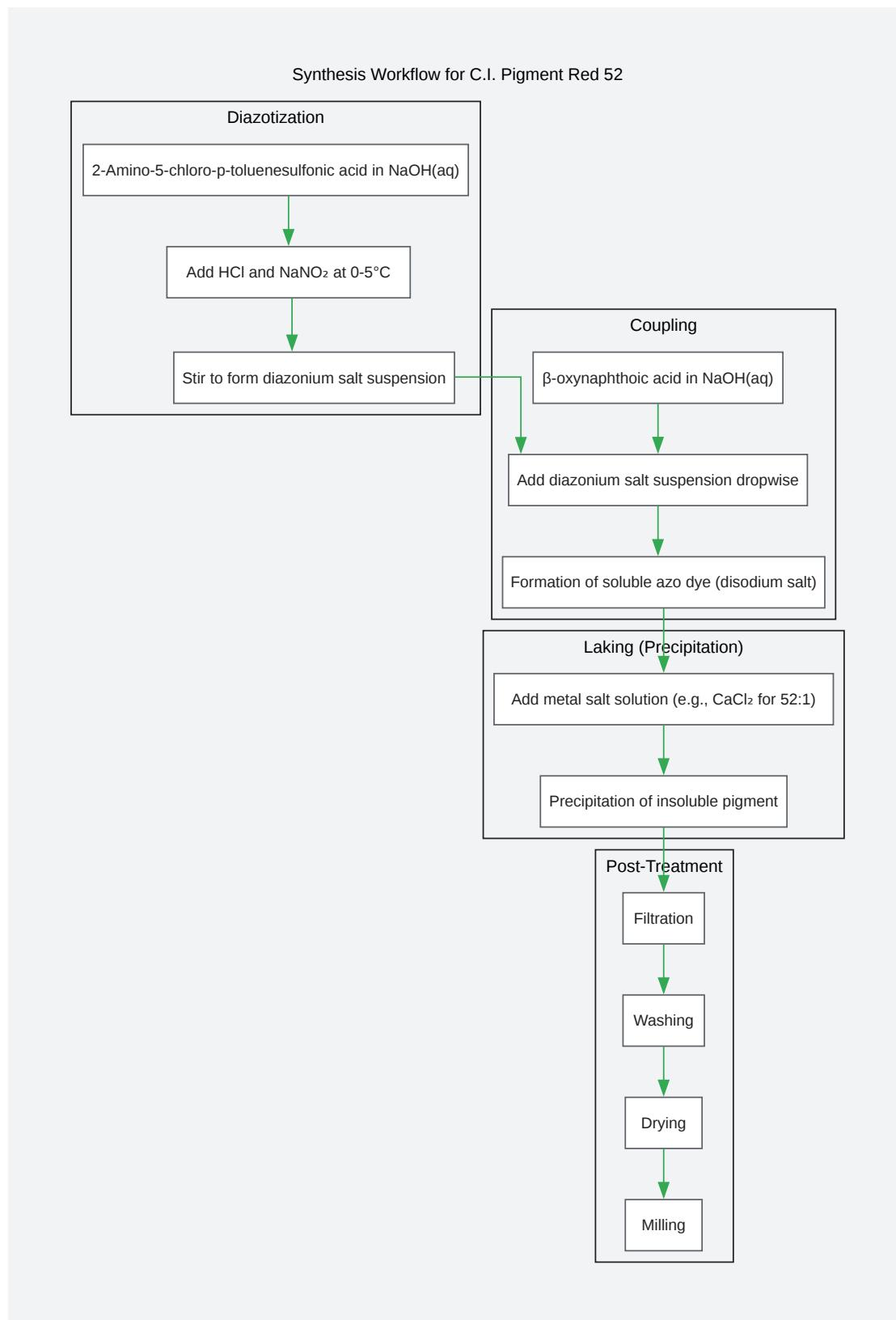
Property	C.I. Pigment Red 52:1 (Ca salt)	C.I. Pigment Red 52:2 (Mn salt)
Heat Resistance	180°C[6]	180°C
Light Fastness (1-8 scale)	6[7]	6
Acid Resistance (1-5 scale)	2	4
Alkali Resistance (1-5 scale)	3-4	4
Water Resistance (1-5 scale)	5	-
Alcohol Resistance (1-5 scale)	3-4	-
Solubility	Insoluble in ethanol; soluble in water (yellow-red solution)[1]	Insoluble in ethanol; soluble in water (yellow-red solution)

Experimental Protocols

Synthesis of C.I. Pigment Red 52

The synthesis of C.I. Pigment Red 52 is a multi-stage process involving diazotization, coupling, and laking (salt formation). The following is a representative laboratory-scale protocol.

Workflow for the Synthesis of C.I. Pigment Red 52

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Caption: A flowchart illustrating the key stages in the synthesis of C.I. Pigment Red 52.

Detailed Methodology:

- **Diazotization:**
 - Dissolve 2-Amino-5-chloro-p-toluenesulfonic acid in an aqueous sodium hydroxide solution.
 - Cool the solution to 0-5°C in an ice bath.
 - Slowly add concentrated hydrochloric acid followed by an aqueous solution of sodium nitrite.
 - Stir the resulting suspension for approximately 30 minutes to ensure complete formation of the diazonium salt.
 - Any excess nitrous acid can be neutralized with amidosulfonic acid.
- **Coupling:**
 - In a separate vessel, dissolve β -oxynaphthoic acid in an aqueous sodium hydroxide solution.
 - Slowly add the diazonium salt suspension to the β -oxynaphthoic acid solution with constant stirring. This results in the formation of the soluble disodium salt of the azo dye.
- **Laking and Post-Treatment:**
 - To precipitate the insoluble pigment, add an aqueous solution of a metal salt (e.g., calcium chloride for C.I. Pigment Red 52:1 or manganese chloride for C.I. Pigment Red 52:2).
 - The resulting pigment precipitate is then filtered, washed with water to remove soluble impurities, dried, and milled to the desired particle size.

Characterization of C.I. Pigment Red 52

A variety of analytical techniques are employed to characterize the structure, purity, and physical properties of azo pigments.

General Experimental Workflow for Pigment Characterization

Caption: A diagram showing common analytical techniques for azo pigment characterization.

Methodologies:

- Fourier Transform Infrared (FTIR) and Raman Spectroscopy: These techniques are used to identify the functional groups present in the pigment molecule and to confirm its chemical structure.
- Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS): This method involves the thermal decomposition of the pigment and subsequent analysis of the fragments, providing a "fingerprint" for identification.
- X-ray Diffraction (XRD): XRD is used to determine the crystalline structure of the pigment, which has a significant impact on its color and performance properties.
- Scanning Electron Microscopy (SEM): SEM is used to visualize the particle size and morphology of the pigment powders.

Toxicological Information

The toxicological profile of C.I. Pigment Red 52 is of importance for its safe handling and use. A screening-level hazard characterization by the U.S. Environmental Protection Agency for the C.I. Pigment Red 48 and 52 category indicates a low hazard potential. Due to the limited bioavailability of monoazo pigments, they are generally not expected to be harmful to aquatic or soil-dwelling organisms at low concentrations.^[8]

For many organic pigments, the potential for irreversible toxic effects after repeated application has not been demonstrated.^[9] Carcinogenicity studies on several azo pigments have not shown carcinogenic potential.^[9] However, as with all chemical powders, appropriate personal protective equipment should be used to minimize dust inhalation and skin contact during handling.

Applications in Research and Industry

The primary applications of C.I. Pigment Red 52 are in industrial settings where its coloristic properties are valued.

- **Printing Inks:** It is extensively used in solvent-based and water-based inks for packaging due to its high color strength, good gloss, and low viscosity.[6]
- **Plastics and Polymers:** C.I. Pigment Red 52 is used to color various plastics, although its heat stability of 180°C can be a limitation for high-temperature processing.[6]
- **Paints and Coatings:** It is recommended for use in industrial paints and decorative solvent-based paints.[2][10]

While there is no evidence of its direct use in drug development or for studying biological signaling pathways, its properties as a stable, colored nanoparticle after milling could be of theoretical interest in material science studies related to drug delivery systems, for example, in the context of formulation stability and particle characterization. Recent research has also explored enhancing the thermal and light stability of C.I. Pigment Red 52:1 by intercalating it into layered double hydroxides (LDHs), suggesting potential for the development of more robust functional materials.[11]

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